

Essential Safety and Disposal Procedures for PROTAC Bcl-xL Degradar-3

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Compound of Interest

Compound Name: PROTAC Bcl-xL degrader-3

Cat. No.: B15143988

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For researchers, scientists, and drug development professionals handling **PROTAC Bcl-xL degrader-3**, a potent and selective degrader of the Bcl-xL protein, adherence to strict safety and disposal protocols is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe management of this compound in a laboratory setting.

Chemical and Physical Properties

A summary of the known quantitative data for **PROTAC Bcl-xL degrader-3** is presented below. This information is critical for safe handling and storage.

Property	Value	Reference
Molecular Formula	C ₈₂ H ₁₀₅ ClF ₃ N ₁₁ O ₁₁ S ₄	[1][2][3]
Molecular Weight	1641.49 g/mol	[1][2][3]
CAS Number	2471970-60-0	[2]
Appearance	Solid	[4]
Storage (Powder)	-20°C for 3 years, 4°C for 2 years	[4]
Storage (In solvent)	-80°C for 6 months, -20°C for 1 month	[4]

Experimental Protocols: Proper Disposal Procedure

The following step-by-step procedure is based on best practices for handling potent chemical compounds and information derived from safety data sheets for similar PROTAC molecules.^[5]

1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves (e.g., nitrile).

2. Waste Classification:

- **PROTAC Bcl-xL degrader-3** waste should be classified as hazardous chemical waste. It is harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[5]

3. Waste Collection:

- **Solid Waste:** Collect solid waste, including unused compound and contaminated materials (e.g., weighing paper, pipette tips), in a clearly labeled, sealed container designated for hazardous chemical waste.
- **Liquid Waste:** Collect liquid waste, including solutions containing the degrader and solvent rinses, in a separate, clearly labeled, sealed container for hazardous liquid chemical waste.
- **Sharps:** Contaminated sharps (e.g., needles, razor blades) must be placed in a designated sharps container.

4. Decontamination:

- Decontaminate all surfaces and equipment that have come into contact with the compound. Use a suitable solvent (e.g., ethanol or isopropanol) followed by a soap and water wash. Collect all cleaning materials as hazardous waste.

5. Storage of Waste:

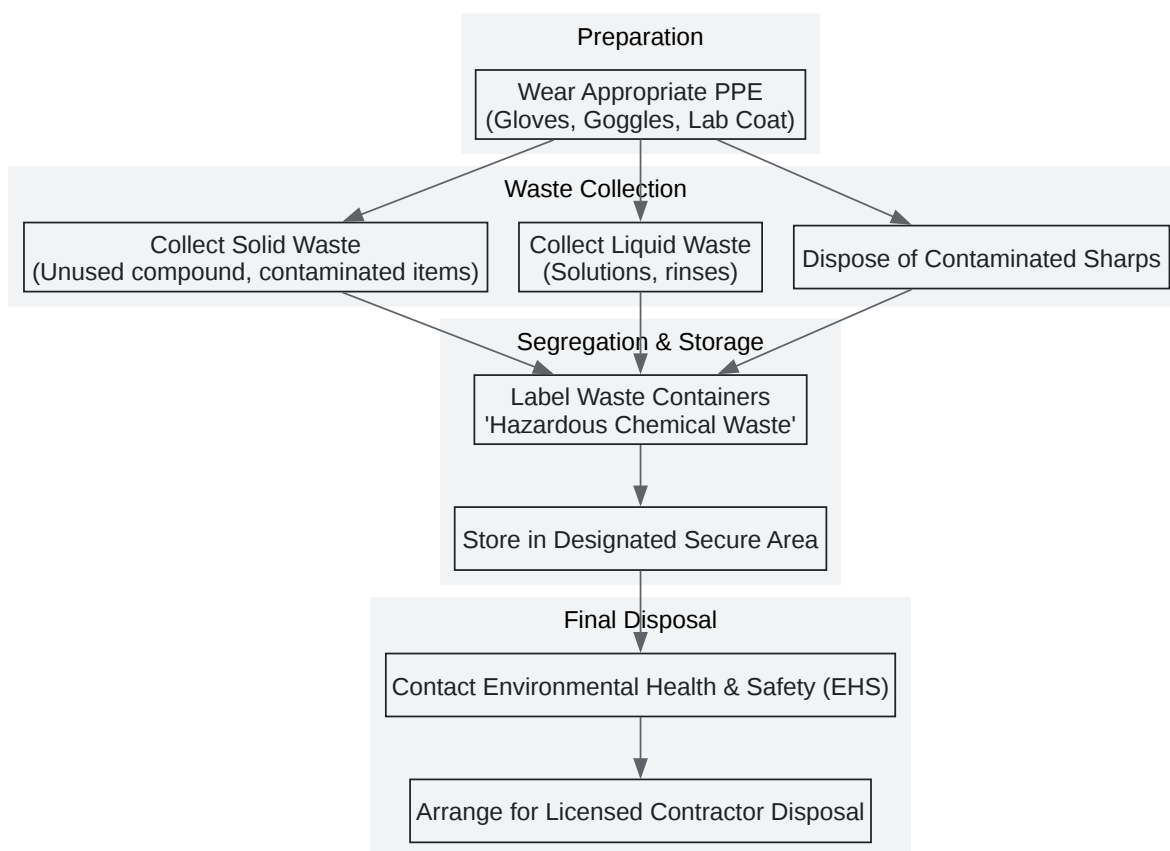
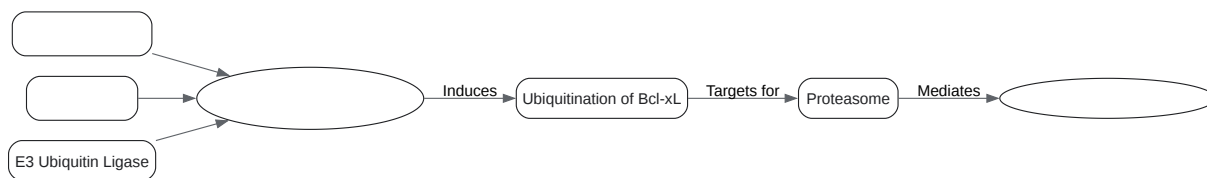
- Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials such as strong acids, alkalis, and oxidizing agents.^[5]

6. Final Disposal:

- Arrange for the disposal of all hazardous waste through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal contractor. Do not dispose of this compound down the drain or in regular trash.[5]

Signaling Pathway and Experimental Workflow Visualization

The following diagrams illustrate the mechanism of action for PROTACs and the logical workflow for the proper disposal of **PROTAC Bcl-xL degrader-3**.



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References

- 1. chembk.com [chembk.com]
- 2. cenmed.com [cenmed.com]
- 3. PROTAC Bcl-xL degrader-3 () for sale [vulcanchem.com]
- 4. PROTAC Bcl-xL degrader-1 | PROTACs | Invivochem [invivochem.com]
- 5. PROTAC Bcl-xL ligand-1|MSDS [dcchemicals.com]
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